

Toxicological Profile of Imidaclothiz on Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Imidaclothiz*

Cat. No.: *B146455*

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Introduction

Imidaclothiz is a neonicotinoid insecticide, a class of neuro-active insecticides chemically similar to nicotine. It is utilized for the control of a range of sucking and biting insect pests. As a systemic pesticide, it is taken up by the plant and transported to all its tissues, making it effective against pests that feed on the plant. However, the widespread use of neonicotinoids has raised concerns about their potential adverse effects on non-target organisms, which play crucial roles in maintaining ecosystem health and biodiversity. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the toxicological profile of **Imidaclothiz** on various non-target organisms, including bees, aquatic organisms, birds, and soil dwellers. The information is intended for researchers, scientists, and drug development professionals involved in environmental risk assessment and the development of safer alternatives.

Acute and Chronic Toxicity of Imidaclothiz

The toxicity of **Imidaclothiz** to non-target organisms varies depending on the species, exposure route, and duration of exposure. The following tables summarize the available quantitative data on the acute and chronic toxicity of **Imidaclothiz**. It is important to note that specific toxicity data for **Imidaclothiz** is still limited in the publicly available scientific literature. Therefore, where direct data for **Imidaclothiz** is unavailable, data for the closely related and well-studied neonicotinoid, Imidacloprid, as well as other relevant neonicotinoids like

Clothianidin and Thiamethoxam, are provided for comparative purposes and to indicate potential areas of concern.

Table 1: Acute Toxicity of **Imidaclothiz** and Other Neonicotinoids to Non-Target Organisms

Organism Group	Species	Chemical	Endpoint	Value	Exposure Duration	Reference
Bees	Apis mellifera (Honey Bee)	Imidaclothiz	LD50 (Oral)	High Toxicity	-	[1][2]
Apis mellifera (Honey Bee)	Imidacloprid	LD50 (Oral)	3.7 - 81 ng/bee	48-72 hours	[3]	
Apis mellifera (Honey Bee)	Clothianidin	LD50 (Oral)	~22 ng/bee	48 hours	[4]	
Apis mellifera (Honey Bee)	Thiamethoxam	LD50 (Oral)	~24 ng/bee	48 hours	[5]	
Aquatic Invertebrates	Daphnia magna (Water Flea)	Imidaclothiz	LC50	Low Toxicity	48 hours	
Daphnia magna (Water Flea)	Imidacloprid	LC50	85 mg/L	48 hours		
Daphnia magna (Water Flea)	Clothianidin	LC50	>100 mg/L	48 hours		
Daphnia magna	Thiamethoxam	LC50	>100 mg/L	48 hours		

(Water
Flea)

Fish	Danio rerio (Zebrafish)	Imidaclothi z	LC50	Low Toxicity	96 hours
Oncorhynchus mykiss (Rainbow Trout)	Imidacloprid	LC50	211 mg/L	96 hours	
Oncorhynchus mykiss (Rainbow Trout)	Clothianidin	LC50	>100 mg/L	96 hours	
Oncorhynchus mykiss (Rainbow Trout)	Thiamethoxam	LC50	>100 mg/L	96 hours	
Birds	Colinus virginianus (Bobwhite Quail)	Imidacloprid	LD50 (Oral)	152 mg/kg bw	-
Anas platyrhynchos (Mallard Duck)	Imidacloprid	LD50 (Oral)	>2000 mg/kg bw	-	
Colinus virginianus (Bobwhite Quail)	Clothianidin	LD50 (Oral)	70.8 mg/kg bw	-	
Zenaidura macroura (Eared Dove)	Thiamethoxam	LD50 (Oral)	4366 mg a.i./kg b.w.	-	

Soil Organisms	Eisenia fetida (Earthworm)	Imidacloprid	LC50	3.1 - 10.7 mg/kg soil	14 days
Eisenia fetida (Earthworm)	Clothianidin	LC50	1.6 mg/kg soil	14 days	
Eisenia fetida (Earthworm)	Thiamethoxam	LC50	7.2 mg/kg soil	14 days	

Table 2: Chronic Toxicity of **Imidaclothiz** and Other Neonicotinoids to Non-Target Organisms

Organism Group	Species	Chemical	Endpoint	Value	Exposure Duration	Reference
Aquatic Invertebrates	Daphnia magna (Water Flea)	Imidaclothiz	Chronic Toxicity	Noteworthy	-	
Daphnia magna (Water Flea)	Imidacloprid	NOEC (Reproduction)	0.22 mg/L	21 days		
Daphnia magna (Water Flea)	Clothianidin	NOEC (Reproduction)	0.04 mg/L	21 days		
Daphnia magna (Water Flea)	Thiamethoxam	NOEC (Reproduction)	2.0 mg/L	21 days		
Fish	Pimephales promelas (Fathead Minnow)	Imidacloprid	NOEC (Growth)	1.8 mg/L	28 days	
Pimephales promelas (Fathead Minnow)	Clothianidin	NOEC (Growth)	20 mg/L	28 days		
Pimephales promelas (Fathead Minnow)	Thiamethoxam	NOEC (Growth)	>20 mg/L	28 days		
Soil Organisms	Eisenia fetida	Imidacloprid	NOEC (Reproduction)	0.5 - 1.0 mg/kg soil	56 days	

(Earthworm)

Eisenia fetida (Earthworm)	Clothianidin	NOEC (Reproduction)	0.2 mg/kg soil	56 days
Eisenia fetida (Earthworm)	Thiamethoxam	NOEC (Reproduction)	0.5 mg/kg soil	56 days

A significant finding is that some degradation products of **Imidaclothiz** exhibit higher toxicity to aquatic organisms than the parent compound. For instance, the oxidized metabolite M217 has been identified as being more toxic. Another degradation product, M149, showed significantly higher acute and chronic toxicity to *Daphnia magna*, fish, and green algae compared to **Imidaclothiz**. This underscores the importance of considering the environmental fate and metabolism of **Imidaclothiz** in comprehensive risk assessments.

Experimental Protocols

The toxicological data presented in this guide are derived from studies that generally follow internationally recognized testing guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These standardized protocols ensure the reliability and comparability of data across different studies and chemicals. Below are detailed descriptions of the methodologies for key experiments cited.

Honey Bee Acute Oral Toxicity Test (based on OECD Guideline 213)

This test is designed to determine the median lethal dose (LD50) of a substance when administered orally to adult worker honey bees (*Apis mellifera*).

- Test Organisms: Young, healthy adult worker honey bees from a queen-right colony, free of disease.

- **Test Substance Preparation:** The test substance is dissolved or suspended in a 50% (w/v) sucrose solution. A series of at least five geometrically spaced concentrations is prepared.
- **Exposure:** Bees are starved for 2-4 hours before the test. Individual bees or groups of bees are then fed a known volume of the treated sucrose solution. A control group receives only the sucrose solution.
- **Observation Period:** Mortality and any sublethal effects (e.g., behavioral changes) are recorded at 4, 24, 48, and, if necessary, 72 and 96 hours after exposure.
- **Endpoint:** The LD50, the dose that is lethal to 50% of the test bees, is calculated for each observation time. The No-Observed-Effect Dose (NOED) may also be determined.

Daphnia sp. Acute Immobilisation Test (based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to the freshwater invertebrate *Daphnia magna*.

- **Test Organisms:** Young daphnids (<24 hours old) from a healthy laboratory culture.
- **Test Substance Preparation:** The test substance is dissolved or dispersed in a suitable aqueous medium to prepare a series of at least five concentrations.
- **Exposure:** Groups of daphnids are exposed to the different test concentrations in glass vessels under controlled temperature ($20 \pm 2^{\circ}\text{C}$) and light conditions (16h light: 8h dark photoperiod) for 48 hours. A control group is maintained in the medium without the test substance.
- **Observation:** The number of immobilized daphnids (those that are unable to swim within 15 seconds after gentle agitation of the test vessel) is recorded at 24 and 48 hours.
- **Endpoint:** The median effective concentration (EC50), the concentration that causes immobilization in 50% of the daphnids, is calculated for the 48-hour exposure period. The No-Observed-Effect Concentration (NOEC) can also be determined.

Fish Acute Toxicity Test (based on OECD Guideline 203)

This test evaluates the acute lethal toxicity of a substance to fish.

- **Test Organisms:** A variety of fish species can be used, with zebrafish (*Danio rerio*) and rainbow trout (*Oncorhynchus mykiss*) being common choices.
- **Test Substance Preparation:** A geometric series of at least five concentrations of the test substance is prepared in water.
- **Exposure:** Fish are exposed to the test concentrations for 96 hours in a static, semi-static, or flow-through system. Water quality parameters such as temperature, pH, and dissolved oxygen are monitored.
- **Observation:** Mortalities are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The median lethal concentration (LC50), the concentration that is lethal to 50% of the test fish, is calculated for the 96-hour exposure period.

Earthworm Acute Toxicity Test (based on OECD Guideline 207)

This protocol determines the acute toxicity of substances to earthworms (*Eisenia fetida*).

- **Test System:** The test is conducted in an artificial soil medium with controlled temperature ($20 \pm 2^{\circ}\text{C}$) and lighting.
- **Test Substance Application:** The test substance is either mixed into the soil or applied to the soil surface. At least five concentrations are tested.
- **Exposure:** Adult earthworms are introduced into the treated soil and exposed for 14 days.
- **Observation:** Mortality is assessed at 7 and 14 days. Sublethal effects, such as changes in body weight and behavior, are also recorded.
- **Endpoint:** The LC50, the concentration that is lethal to 50% of the earthworms, is determined at 14 days.

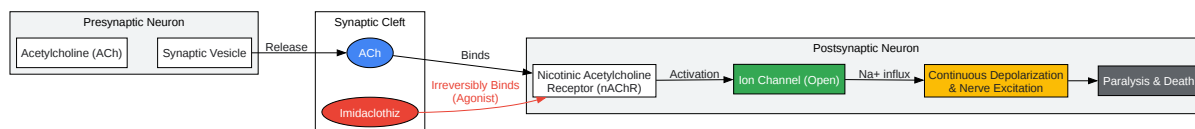
Earthworm Reproduction Test (based on OECD Guideline 222)

This chronic toxicity test evaluates the effects of a substance on the reproduction of earthworms.

- **Test System:** Similar to the acute test, this is performed in artificial soil under controlled conditions.
- **Exposure:** Adult earthworms are exposed to a range of concentrations of the test substance for 28 days.
- **Observation:** After the 28-day exposure period, the adult worms are removed, and their mortality and weight changes are assessed. The soil is then incubated for another 28 days.
- **Endpoint:** The number of juvenile earthworms produced in each concentration is counted. The EC50 for reproduction (the concentration causing a 50% reduction in the number of offspring) and the NOEC are determined.

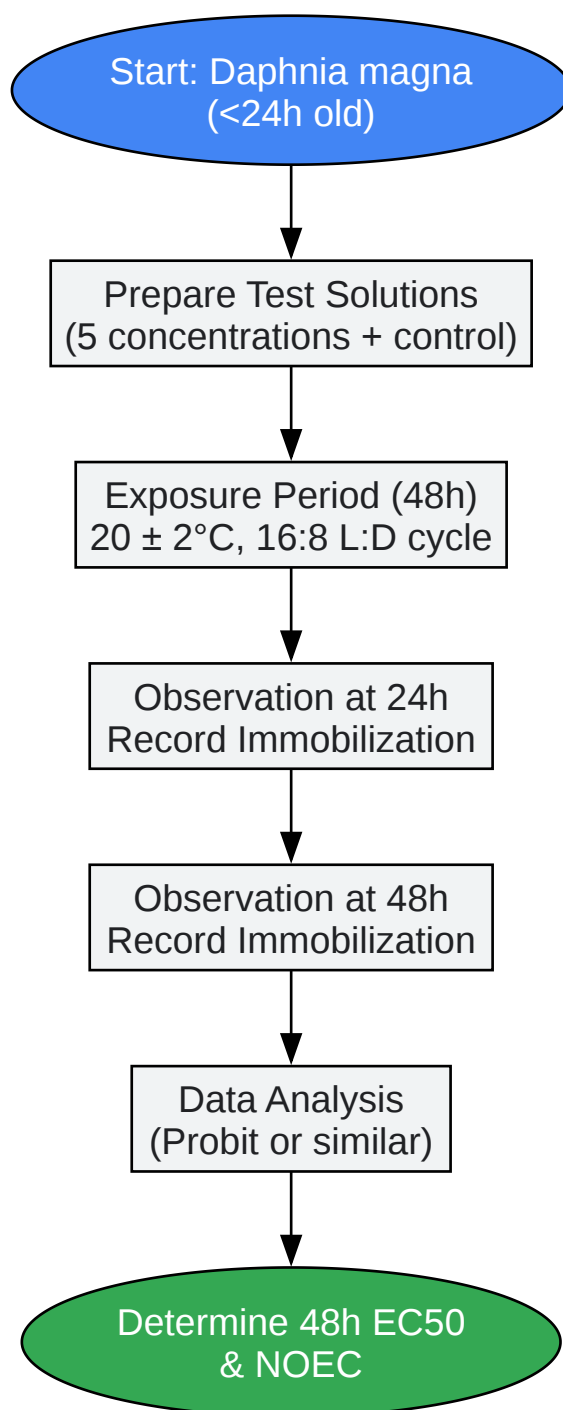
Signaling Pathways and Experimental Workflows

To visualize the mechanisms of action and experimental designs, the following diagrams are provided using the Graphviz DOT language.



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Neonicotinoid Mode of Action at the Synapse.



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Workflow for Daphnia sp. Acute Immobilisation Test.

Conclusion

The available data, although limited for **Imidaclothiz** itself, suggests a toxicological profile consistent with other neonicotinoid insecticides. There is evidence of high toxicity to bees, a primary concern for pollinator health. While acute toxicity to some tested aquatic organisms and birds appears to be lower for the parent compound, the increased toxicity of its degradation products raises significant environmental concerns. Furthermore, the persistence of **Imidaclothiz** in soil indicates the potential for long-term exposure to soil-dwelling organisms.

This technical guide highlights the need for further research to generate a more complete and robust toxicological dataset for **Imidaclothiz** across a wider range of non-target species. Such data is essential for accurate environmental risk assessments and for informing regulatory decisions regarding the use of this pesticide. Future studies should also focus on the sublethal effects of chronic exposure and the synergistic effects of **Imidaclothiz** in combination with other environmental stressors. The detailed experimental protocols provided herein offer a foundation for conducting such vital research.

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